

Using 1-Methyl-1H-pyrazolo[3,4-c]pyridine in high-throughput screening

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Compound of Interest

Compound Name: 1-Methyl-1H-pyrazolo[3,4-c]pyridine

Cat. No.: B13124839

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Application Note: High-Throughput Screening (HTS) of **1-Methyl-1H-pyrazolo[3,4-c]pyridine**-Derived Libraries

Executive Summary

This application note details the protocol for utilizing **1-Methyl-1H-pyrazolo[3,4-c]pyridine** as a privileged scaffold in High-Throughput Screening (HTS) and Fragment-Based Drug Discovery (FBDD). Unlike its more common isomer (pyrazolo[3,4-b]pyridine), the [3,4-c] core offers a distinct vector orientation for exploring chemical space, particularly within the ATP-binding pockets of kinases and nucleotide-binding proteins. This guide covers the preparation of fragment libraries, acoustic liquid handling, and data analysis strategies to identify high-affinity hits.

Scientific Background & Rationale

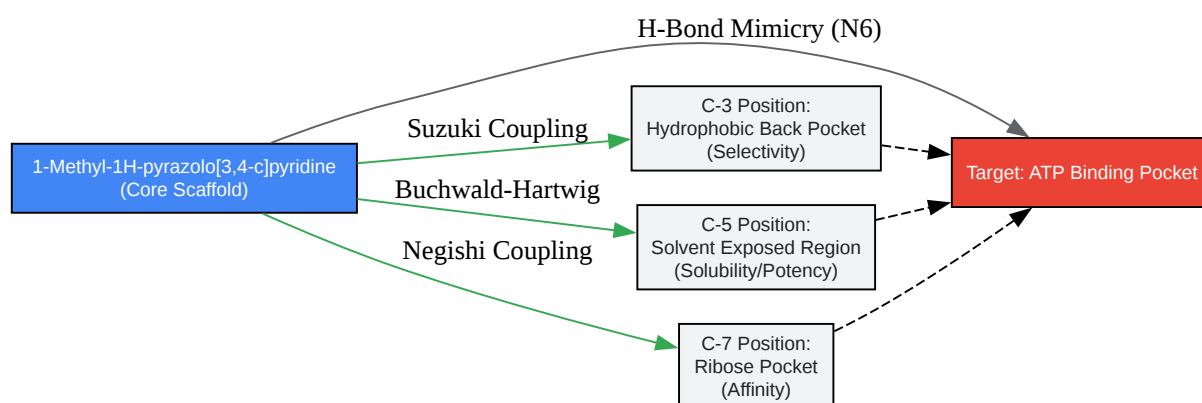
The Purine Isostere Concept

1-Methyl-1H-pyrazolo[3,4-c]pyridine acts as a bioisostere of the purine ring system (found in ATP, GTP). In kinase drug discovery, the "hinge region" of the protein typically binds the

adenine moiety of ATP via hydrogen bonds.[1] The pyrazolo[3,4-c]pyridine core mimics this interaction but allows for unique substitution patterns that can access the "gatekeeper" and "solvent-exposed" regions of the kinase pocket.

- N-1 Methylation: Blocks the pyrazole nitrogen, forcing hydrogen bond acceptor/donor interactions to occur via the pyridine nitrogen (N-6) or substituents at C-3/C-5/C-7. This reduces non-specific binding often seen with unsubstituted pyrazoles.
- Vectorial Functionalization: As demonstrated by Bedwell et al. (2023), this scaffold allows orthogonal functionalization:
 - C-3: Accesses the "back pocket" (via Suzuki coupling).
 - C-5: Accesses the solvent front (via Buchwald-Hartwig amination).[2]
 - C-7: Accesses the ribose binding pocket (via metallation/Negishi coupling).

Mechanistic Diagram: Scaffold Vectors



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Figure 1: Vectorial functionalization of the **1-Methyl-1H-pyrazolo[3,4-c]pyridine** core targeting kinase sub-pockets.

Experimental Protocols

Reagents and Equipment

- Compound: **1-Methyl-1H-pyrazolo[3,4-c]pyridine** (Custom synthesis or commercial fragment library).
- Solvent: DMSO (Anhydrous, ≥99.9%).
- Liquid Handler: Labcyte Echo 650 (Acoustic Dispenser) or Tecan Freedom EVO.
- Detection: PerkinElmer EnVision or BMG PHERAstar FSX.
- Assay Kit: Promega ADP-Glo™ Kinase Assay (for kinase targets).

Protocol A: Stock Solution Preparation (Critical)

Why this matters: Planar heteroaromatic fragments can stack, leading to precipitation or "false" aggregation-based inhibition.

- Weighing: Weigh the solid compound into a glass vial. Avoid static charge using an ionizer.
- Dissolution: Add DMSO to achieve a 100 mM stock concentration (for fragment screening) or 10 mM (for lead-like derivatives).
 - Calculation: $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{MW (g/mol)}) * 10^6 / \text{Concentration (mM)}$.
- Sonication: Sonicate for 5 minutes at room temperature to ensure complete solvation.
- QC Check: Centrifuge at 1,000 x g for 1 minute. Inspect for pellet. If clear, proceed.
- Storage: Store in Low Dead Volume (LDV) source plates (e.g., Labcyte 384-well LDV) under nitrogen at -20°C.

Protocol B: HTS Workflow (Kinase Screen Example)

This protocol assumes a TR-FRET or Luminescent (ADP-Glo) readout.

Step 1: Plate Preparation (Acoustic Dispensing)

- Destination Plate: 384-well white, low-volume polystyrene plate.
- Transfer: Use the Echo liquid handler to transfer compounds from the Source Plate to the Destination Plate.
 - Fragment Screen: Transfer 50 nL - 200 nL to achieve final concentrations of 100 μ M - 500 μ M.
 - Library Screen: Transfer 20 nL to achieve 10 μ M.
- Controls:
 - High Control (HPE): Known inhibitor (e.g., Staurosporine) + DMSO.
 - Low Control (ZPE): DMSO only (0% inhibition).

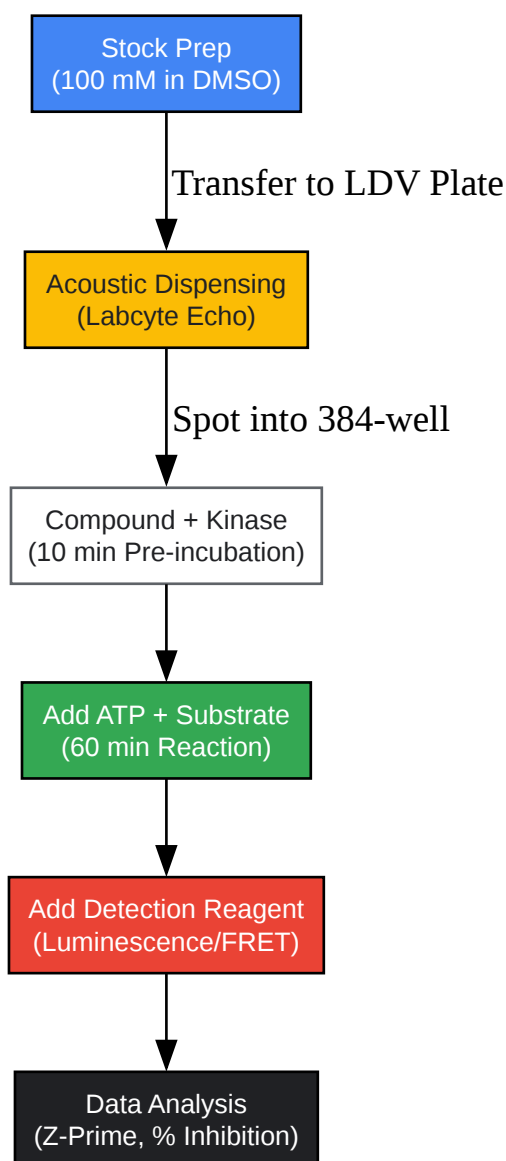
Step 2: Reaction Assembly

- Enzyme Addition: Dispense 2 μ L of Kinase/Buffer mix into the destination plate containing the dried compound spots.
 - Incubation: Centrifuge (1000 rpm, 1 min) and incubate for 10 mins at RT to allow compound-enzyme binding.
- Substrate Initiation: Dispense 2 μ L of ATP/Substrate mix.
 - Reaction: Seal plate and incubate for 60 mins at RT (time depends on kinase linearity).

Step 3: Detection (ADP-Glo Example)

- Reagent 1: Add 4 μ L of ADP-Glo Reagent (terminates reaction, depletes remaining ATP). Incubate 40 mins.
- Reagent 2: Add 8 μ L of Kinase Detection Reagent (converts ADP to light). Incubate 30 mins.
- Read: Measure Luminescence (0.5 - 1.0 sec integration time).

Workflow Diagram



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Figure 2: Step-by-step High-Throughput Screening workflow for pyrazolo[3,4-c]pyridine libraries.

Data Analysis & Interpretation

Quality Control Metrics

Before analyzing hits, validate the assay performance using the Z-factor (

):

- : Standard deviation,
: Mean.
: Positive control,
: Negative control.
- Acceptance: A score > 0.5 is required for a robust screen.

Hit Selection Criteria

For libraries based on the **1-Methyl-1H-pyrazolo[3,4-c]pyridine** core:

- Fragment Hits: Typically exhibit weak affinity (mM to high μM).
 - Threshold: >30% inhibition at 500 μM .
 - Validation: Re-test in dose-response (10-point curve).
- Lead-Like Hits:
 - Threshold: >50% inhibition at 10 μM .[\[3\]](#)
 - Structure-Activity Relationship (SAR): Compare hits with substitutions at C-3 vs. C-5.
 - Observation: If C-3 substituted analogs are active but C-5 are not, the solvent channel may be restricted for this specific target.

Troubleshooting Table

Issue	Probable Cause	Solution
High Background Signal	Compound Autofluorescence	Use Luminescent assay (ADP-Glo) or Time-Resolved FRET (LanthaScreen) to gate out interference.
Low Solubility	Planar Stacking	Limit stock concentration to 10 mM; Add 0.01% Triton X-100 to assay buffer.
Flat SAR	Non-specific aggregation	Run a counter-screen with 0.01% Triton X-100. If potency drops, the hit is an aggregator (false positive).

References

- Bedwell, E. V., et al. (2023).[2] "Synthesis and vectorial functionalisation of pyrazolo[3,4-c]pyridines." RSC Advances, 13, 34658-34666.
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- Fabbro, D., et al. (2002). "Protein kinases as targets for anticancer agents: from basic research to clinical use." [5] Current Opinion in Pharmacology, 2(4), 374-381. (Cited for ATP-binding pocket mechanisms).

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Sources

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